

Physical properties of "Ethyl 4-oxo-3H-phthalazin-1-ylacetate"

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Compound of Interest

Compound Name: Ethyl 4-oxo-3H-phthalazin-1-ylacetate

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An In-depth Technical Guide to the Physical Properties of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document consolidates available data on its molecular structure, physicochemical properties, and spectral characteristics. Detailed experimental protocols for the determination of key physical properties and a representative synthetic workflow are also presented to support further research and application of this compound.

Chemical Identity and Molecular Structure

- IUPAC Name: ethyl 2-(4-oxo-3,4-dihydrophthalazin-1-yl)acetate
- Synonyms: (4-Oxo-3,4-dihydro-phthalazin-1-yl)-acetic acid ethyl ester
- CAS Number: 25947-13-1
- Molecular Formula: $C_{12}H_{12}N_2O_3$

- Molecular Weight: 232.24 g/mol

Tabulated Physical and Chemical Properties

The following table summarizes the available quantitative data for **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**.

Property	Value	Source
Molecular Weight	232.24 g/mol	[1]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₃	[1]
Melting Point	107 °C	[cite:]
Boiling Point	472.9 °C at 760 mmHg	[cite:]
Physical State	Solid	[cite:]
Appearance	Off-white solid	[cite:]

Note: Some physical properties, such as density and specific solubility values in various solvents, are not readily available in the surveyed literature. It is recommended that these properties be determined experimentally as needed for specific applications.

Spectral Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**. While complete spectral assignments are not available in the public domain, typical chemical shifts and absorption bands for similar phthalazinone structures can be inferred.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), a singlet for the methylene protons of the acetate group, and signals in the aromatic region corresponding to the phthalazinone ring system.
- ¹³C NMR: The carbon NMR spectrum will display signals for the carbonyl carbons of the ester and the amide, the carbons of the aromatic ring, and the aliphatic carbons of the ethyl

and acetate moieties.

Infrared (IR) Spectroscopy

The IR spectrum of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate** is expected to exhibit characteristic absorption bands for the following functional groups:

- N-H stretching: Around 3200-3400 cm^{-1}
- C=O stretching (amide): Around 1650-1680 cm^{-1}
- C=O stretching (ester): Around 1730-1750 cm^{-1}
- C=N stretching: Around 1600-1650 cm^{-1}
- Aromatic C-H stretching: Above 3000 cm^{-1}

Mass Spectrometry (MS)

The mass spectrum will show the molecular ion peak (M^+) at m/z 232, corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the ethoxy group ($-\text{OC}_2\text{H}_5$) and other characteristic cleavages of the phthalazinone ring.

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the key physical properties of organic compounds like **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**.

Determination of Melting Point

The melting point of a solid compound is a key indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer

- Spatula
- Mortar and pestle

Procedure:

- Ensure the sample of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate** is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end gently on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).
- For a pure compound, the melting range should be narrow (typically 1-2 °C).

Determination of Boiling Point

Apparatus:

- Thiele tube or a small round-bottom flask with a side arm
- Heating mantle or oil bath
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Boiling chips

Procedure (Micro-scale):

- Place a few drops of the liquid sample into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire.
- Suspend the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the sample is below the oil level.
- Heat the side arm of the Thiele tube gently and slowly.
- Observe a steady stream of bubbles emerging from the open end of the capillary tube.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Solubility

A qualitative assessment of solubility in various solvents is essential for handling, formulation, and purification.

Apparatus:

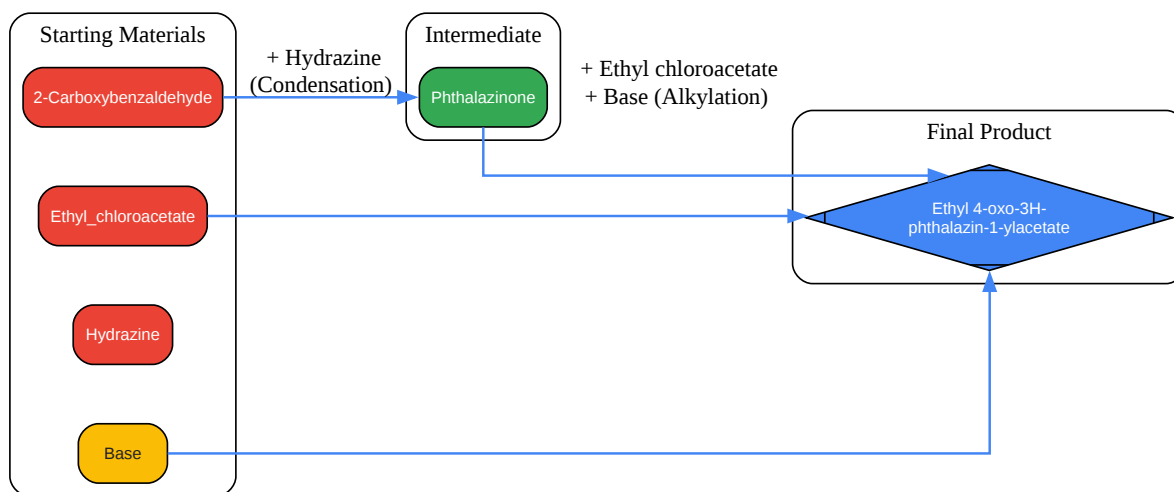
- Small test tubes
- Vortex mixer or stirring rods
- Spatula
- A selection of solvents (e.g., water, ethanol, methanol, dimethyl sulfoxide (DMSO), dichloromethane, acetone)

Procedure:

- Place approximately 10-20 mg of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate** into a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring with a glass rod for about one minute.
- Observe the mixture. Classify the solubility as:
 - Soluble: If the solid completely dissolves to form a clear solution.
 - Partially soluble: If some of the solid dissolves but a noticeable amount remains undissolved.
 - Insoluble: If the solid does not appear to dissolve at all.
- Repeat the procedure for each of the selected solvents.

Synthesis Workflow

The following diagram illustrates a typical synthetic route for the preparation of **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**. The synthesis generally involves the reaction of a phthalazinone precursor with an appropriate ethyl acetate derivative.



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Caption: Synthetic pathway for **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**.

Conclusion

This technical guide provides a summary of the currently available physical and chemical data for **Ethyl 4-oxo-3H-phthalazin-1-ylacetate**. While key identifiers and some physical properties are documented, there remains a need for more comprehensive experimental characterization, particularly in the areas of solubility and detailed spectral analysis. The provided experimental protocols and synthetic workflow offer a foundation for researchers to further investigate and utilize this compound in their scientific endeavors.

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References

- 1. scbt.com [scbt.com]
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